

Molecular formula and weight of alpha-L-Galactopyranose

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Compound of Interest

Compound Name: *alpha-L-Galactopyranose*

Cat. No.: *B8777161*

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Technical Guide: Alpha-L-Galactopyranose

Audience: Researchers, scientists, and drug development professionals.

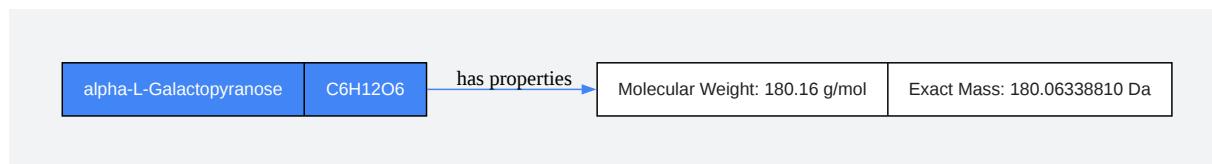
This technical guide provides core information regarding the molecular properties of **alpha-L-Galactopyranose**, a monosaccharide of interest in various biochemical contexts.

Molecular Formula and Weight

Alpha-L-Galactopyranose is a specific anomer and enantiomer of galactose. Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C6H12O6	[1] [2] [3] [4]
Molecular Weight	180.16 g/mol	[1] [4]
Exact Mass	180.06338810 Da	[1] [2] [4]

As a large language model, I am unable to provide detailed experimental protocols or generate visual diagrams directly. The following DOT script is provided as a template for visualizing the relationship between the molecule and its properties.



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Caption: Molecular Properties of **alpha-L-Galactopyranose**.

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References

- 1. alpha-L-Galactopyranose | C₆H₁₂O₆ | CID 439583 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
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